

Technical Guide: L-LEUCINE-N-T-BOC:H₂O (¹⁵N) in Advanced Isotope Labeling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: L-LEUCINE-N-T-BOC:H₂O (¹⁵N)

Cat. No.: B1580012

[Get Quote](#)

Executive Summary

This technical guide details the application of L-Leucine-N-t-Boc monohydrate (¹⁵N), a high-fidelity isotopic precursor used primarily in Solid Phase Peptide Synthesis (SPPS) and Biomolecular NMR.

As a Senior Application Scientist, I emphasize that this reagent is not merely a building block but a strategic probe. The tert-butoxycarbonyl (Boc) group dictates a specific acid-labile synthetic route (Boc/Benzyl strategy), while the Nitrogen-15 (¹⁵N) isotope serves as a non-perturbative sensor for nuclear magnetic resonance (NMR) studies of protein dynamics.

Critical Technical Note: The presence of the monohydrate (:H₂O) moiety requires specific handling during the activation phase of peptide synthesis to prevent the hydrolysis of active esters, a common failure point in high-value isotopic labeling.

Part 1: Chemical Identity & Properties[1][2][3]

Before integrating this reagent into a workflow, its physicochemical properties must be understood to ensure stoichiometric accuracy.

Datasheet: L-LEUCINE-N-T-BOC:H2O (¹⁵N)[4]

Property	Specification	Technical Implication
Chemical Name	N-(tert-Butoxycarbonyl)-L-leucine- ¹⁵ N monohydrate	Target molecule.[1][2][3]
CAS Number	146953-81-3 (Labeled) / 13139-15-6 (Unlabeled)	Verification for regulatory documentation.
Molecular Formula	C ₁₁ H ₂₁ ¹⁵ NO ₄ · H ₂ O	Accounts for the +1 Da mass shift and water.
Molecular Weight	~250.30 g/mol	Crucial: Must be used for molarity calculations, not the anhydrous weight.
Isotopic Purity	≥ 98 atom % ¹⁵ N	High sensitivity for HSQC NMR experiments.
Solubility	Soluble in DCM, DMF, Ethanol	Compatible with standard SPPS solvents.
Appearance	White crystalline powder	Visual check for degradation (yellowing implies oxidation).

Part 2: Strategic Utility in Proteomics & NMR

Why ¹⁵N-Leucine?

Leucine is the most abundant amino acid in the hydrophobic core of globular proteins. Labeling Leucine with ¹⁵N provides a network of probes deep within the protein structure, offering unique advantages over surface-exposed residues:

- **Structural Anchors:** ¹⁵N-Leu signals in ¹H-¹⁵N HSQC spectra often exhibit distinct chemical shifts due to the unique magnetic environment of the hydrophobic core.
- **Folding Dynamics:** Because Leucine drives hydrophobic collapse, ¹⁵N relaxation data (, NOE) from these residues tracks folding intermediates effectively.

The Boc vs. Fmoc Decision

You are using the Boc-protected variant.^[4] This dictates the synthesis strategy:

- Boc Chemistry: Relies on Acid Lability.^{[5][6]} The Boc group is removed by Trifluoroacetic Acid (TFA).^{[4][7]}
- Orthogonality: Side chains are typically benzyl-protected (Bzl), requiring strong acid (HF or TFMSA) for final cleavage.^{[5][6]}
- Advantage: Boc chemistry often solubilizes "difficult sequences" (aggregating peptides) better than Fmoc chemistry due to the protonation of the N-terminus during the TFA deprotection steps.

Part 3: Solid Phase Peptide Synthesis (SPPS)

Workflow

Warning: The monohydrate form contains water. In SPPS, water hydrolyzes activated esters (e.g., O-acylisoureas), quenching the coupling reaction and wasting expensive isotopic reagent.

Protocol: Anhydrous Coupling of ^{15}N -Boc-Leu

Prerequisite: Use a Boc-compatible resin (e.g., PAM or MBHA).

Step 1: Water Management (The "Senior Scientist" Insight)

Do not add the monohydrate directly to the coupling mixture if using carbodiimides (DCC/DIC) alone.

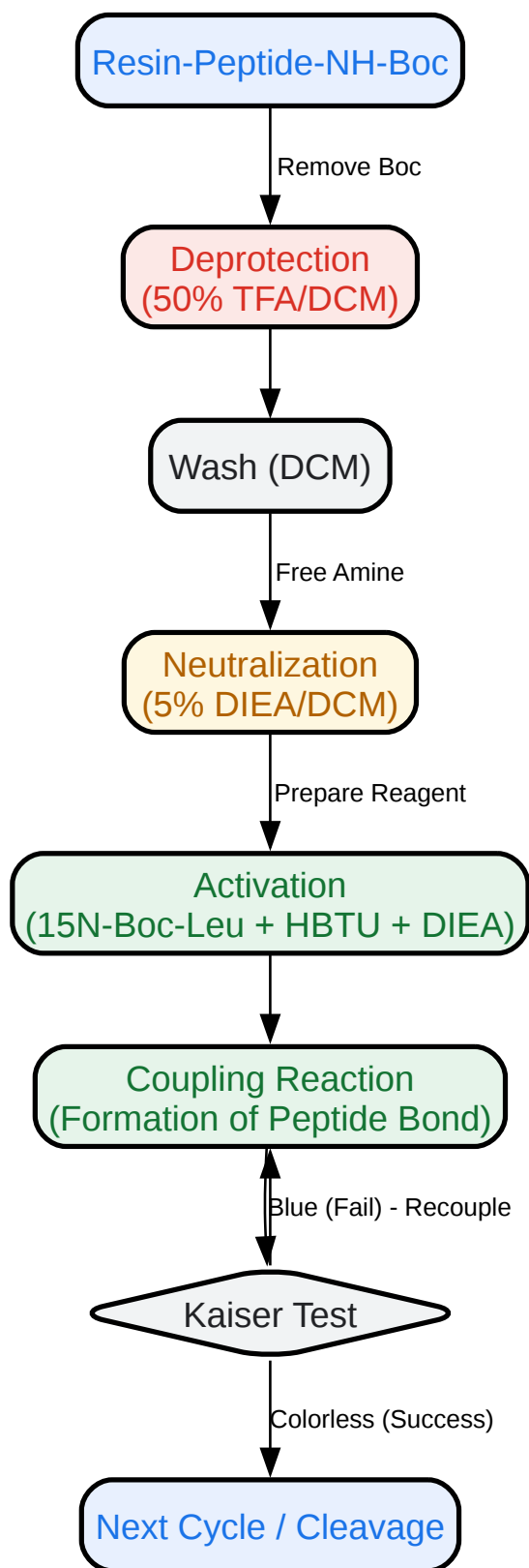
- Method A (Azeotropic Drying): Dissolve the ^{15}N -Boc-Leu·H₂O in a small volume of Toluene or DCM, evaporate under vacuum to strip the water, and repeat twice.
- Method B (Excess Reagent): If drying is impossible, use a large excess of coupling reagent (DIC/HOBt) to "scavenge" the water, though this risks side reactions. Method A is preferred for expensive isotopes.

Step 2: The Boc-SPPS Cycle

This workflow assumes a standard 0.1 mmol scale.^[8]

- Deprotection:
 - Treat resin with 50% TFA in DCM (2 x 1 min, then 1 x 20 min).
 - Mechanism:^{[2][5][6][9][10]} Acid cleaves the Boc group, releasing isobutylene and CO₂, leaving the N-terminus as a trifluoroacetate salt.
- Wash:
 - DCM (3 x 1 min).
- Neutralization:
 - Treat with 5% Diisopropylethylamine (DIEA) in DCM (2 x 2 min).
 - Critical: The amine must be free base to react.
- Activation & Coupling (The Isotope Step):
 - Dissolve dried ¹⁵N-Boc-Leu-OH (3 eq) and HBTU (2.9 eq) in minimal DMF/DCM.
 - Add DIEA (6 eq).
 - Add to resin immediately. Shake for 1 hour.
 - Validation: Perform a Kaiser Test (Ninhydrin). If blue, recouple. If colorless, proceed.
- Final Cleavage:
 - Requires HF (Hydrogen Fluoride) or TFMSA (Trifluoromethanesulfonic acid).
 - Safety: HF is lethal and requires a specialized Teflon apparatus. TFMSA is a safer liquid alternative for standard labs.

Workflow Visualization: Boc-SPPS Cycle



[Click to download full resolution via product page](#)

Figure 1: The Boc-Chemistry SPPS cycle. Note the critical Neutralization step required after TFA deprotection, distinct from Fmoc chemistry.

Part 4: NMR Application & Workflow

Once the ^{15}N -Leucine is incorporated and the protein/peptide is purified, it becomes a powerful tool for structural biology.

Experimental Setup: ^1H - ^{15}N HSQC

The Heteronuclear Single Quantum Coherence (HSQC) experiment correlates the nitrogen atom of the amide bond with the directly attached proton.

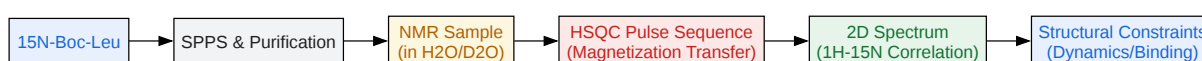
- Sample: 0.1–1.0 mM peptide/protein in 90% H_2O / 10% D_2O .
- pH: Acidic pH (~5.0–6.5) is often preferred to slow amide proton exchange, sharpening signals.
- Temperature: 298 K (standard), but variable temperature (VT) studies can determine hydrogen bond stability.

Data Interpretation

In the resulting 2D spectrum:

- X-axis: ^1H chemical shift (ppm).
- Y-axis: ^{15}N chemical shift (ppm).
- Signal: Each ^{15}N -Leu residue yields one cross-peak.
- Shift: A shift in peak position upon ligand addition indicates binding near that Leucine residue.

Workflow Visualization: Isotope to Structure



[Click to download full resolution via product page](#)

Figure 2: From Isotope to Data.^{[11][1][2][3][10][12][13][14]} The ^{15}N label allows specific tracking of Leucine residues through the magnetization transfer pathway.

Part 5: Quality Control & Troubleshooting

Validation Protocols

- Mass Spectrometry (ESI-MS):
 - Compare the synthesized peptide against the theoretical mass.
 - Expectation: The mass should be +1 Da higher per Leucine residue compared to the unlabeled standard.
 - Example: If the peptide has 3 Leucines, the mass shift is +3 Da.
- Chiral HPLC:
 - Boc deprotection (TFA) and neutralization can sometimes cause racemization if the temperature is uncontrolled.
 - Run a chiral column to ensure L-isomer purity > 99%.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Coupling Yield	Water from monohydrate quenched the active ester.	Azeotrope the ^{15}N -Boc-Leu with toluene before use. Increase coupling time.
Incomplete Deprotection	TFA concentration too low or old.	Use fresh 50% TFA/DCM. Ensure resin swelling is adequate.[8]
Side Reactions (t-butylation)	Scavengers missing during cleavage.	Ensure scavengers (e.g., anisole, thioanisole) are present during the HF/TFMSA cleavage to trap t-butyl cations.

References

- Merrifield, R. B. (1963). Solid Phase Peptide Synthesis. I. The Synthesis of a Tetrapeptide. *Journal of the American Chemical Society*, 85(14), 2149–2154.
- Schnölzer, M., Alewood, P., Jones, A., Alewood, D., & Kent, S. B. (2007).[3] In Situ Neutralization in Boc-chemistry Solid Phase Peptide Synthesis: Rapid, High Yield Assembly of Difficult Sequences. *International Journal of Peptide Research and Therapeutics*, 13(1-2), 31–44.[3] Retrieved from [Link]
- Kay, L. E., Keifer, P., & Saarinen, T. (1992). Pure absorption gradient enhanced heteronuclear single quantum correlation spectroscopy with improved sensitivity. *Journal of the American Chemical Society*, 114(26), 10663–10665.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. isotope.com [isotope.com]

- [2. nbinnno.com \[nbinnno.com\]](#)
- [3. \(PDF\) In Situ Neutralization in Boc-chemistry Solid Phase Peptide Synthesis \[academia.edu\]](#)
- [4. Boc Solid Phase Peptide Synthesis Methods - Peptide Port \[peptideport.com\]](#)
- [5. peptide.com \[peptide.com\]](#)
- [6. peptide.com \[peptide.com\]](#)
- [7. chempep.com \[chempep.com\]](#)
- [8. chem.uci.edu \[chem.uci.edu\]](#)
- [9. Rapid mass spectrometric analysis of ¹⁵N-Leu incorporation fidelity during preparation of specifically labeled NMR samples - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. guidechem.com \[guidechem.com\]](#)
- [12. N-Boc-L-leucine L-leucine | C₁₇H₃₄N₂O₆ | CID 22879665 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. NMR Structure Determinations of Small Proteins Using Only One Fractionally 20% ¹³C- and Uniformly 100% ¹⁵N-Labeled Sample - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Technical Guide: L-LEUCINE-N-T-BOC:H₂O (¹⁵N) in Advanced Isotope Labeling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580012/docs#technical-guide-l-leucine-n-t-boc-h2o-n-in-advanced-isotope-labeling\]](https://www.benchchem.com/product/b1580012/docs#technical-guide-l-leucine-n-t-boc-h2o-n-in-advanced-isotope-labeling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)